

Essential Safety and Logistics for Handling SR 146131

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Compound of Interest

Compound Name: SR 146131

Cat. No.: B1682613

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, particularly when handling potent compounds such as **SR 146131**, a non-peptide neurotensin receptor antagonist. Adherence to strict safety protocols and logistical planning for handling and disposal is critical to minimize exposure risks and ensure a safe research environment. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to build a foundation of trust and value in laboratory safety and chemical handling.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protective equipment is required to prevent skin and eye contact, inhalation, and ingestion. The following table summarizes the recommended PPE for handling **SR 146131**.

PPE Category	Specific Equipment	Purpose
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be necessary for splash hazards.	Protects against splashes, sprays, and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Protects skin from direct contact with the compound.
Skin and Body Protection	Laboratory coat or overalls.	Prevents contamination of personal clothing and skin.
Respiratory Protection	Use in a well-ventilated area. A respirator may be required if handling powders outside of a ventilated enclosure or if aerosols may be generated.	Minimizes inhalation of the powdered compound or aerosols. The specific type of respirator should be determined by a risk assessment.

Experimental Protocols: Safe Handling and Disposal

Handling Procedures:

- **Preparation:** Before handling, ensure that all necessary PPE is readily available and in good condition. Designate a specific area for handling **SR 146131**, preferably within a chemical fume hood.
- **Weighing and Reconstitution:** When weighing the solid compound, perform this task within a ventilated enclosure to minimize the risk of inhalation. When preparing solutions, add the solvent slowly to the solid to avoid splashing.
- **During Use:** Keep containers of **SR 146131** tightly closed when not in use. Avoid actions that could generate dust or aerosols.
- **Personal Hygiene:** After handling, wash hands thoroughly with soap and water. Do not eat, drink, or smoke in the laboratory.

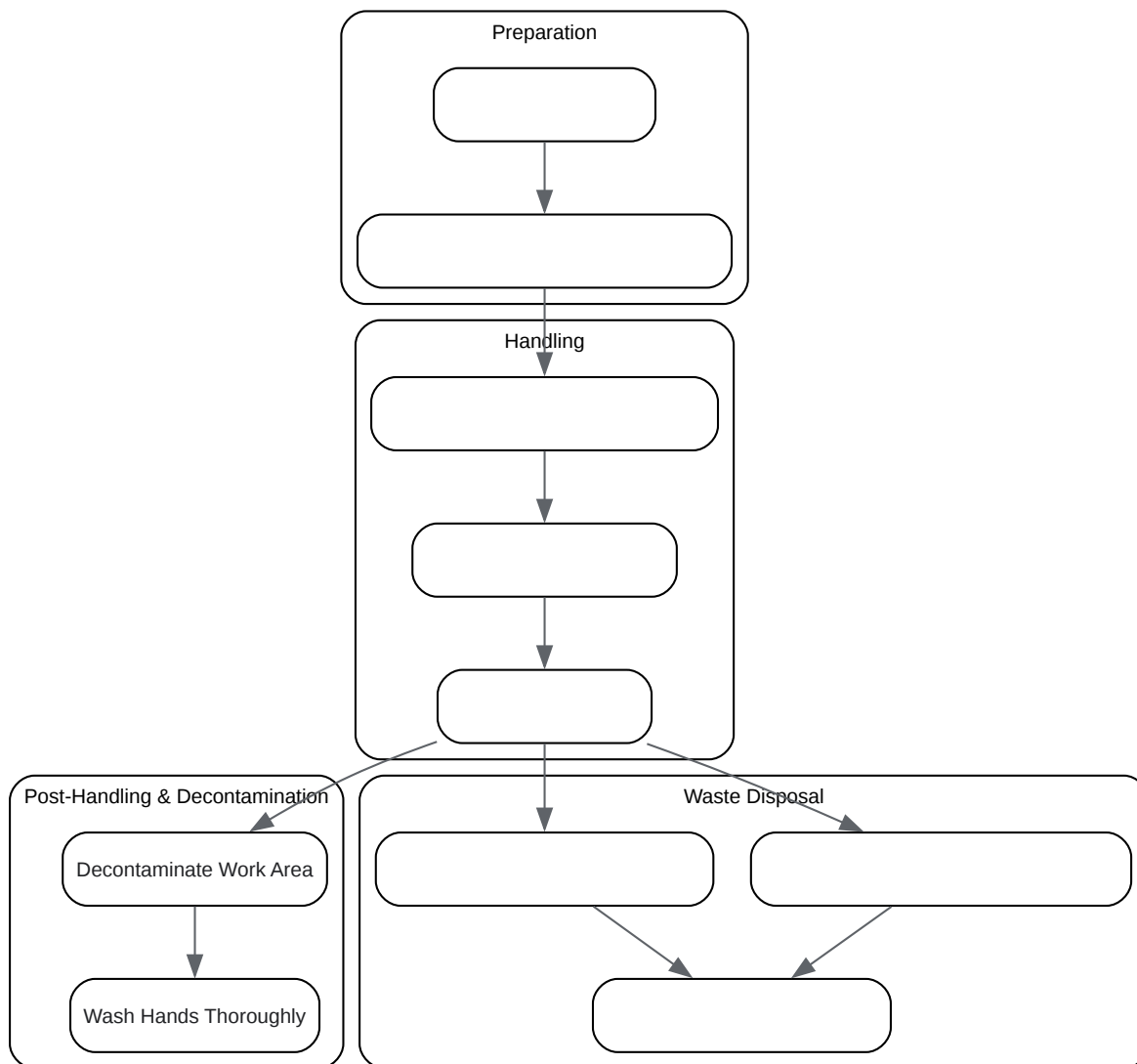
Disposal Plan:

All waste materials contaminated with **SR 146131** must be treated as hazardous waste.

- Contaminated Labware: Dispose of pipette tips, tubes, and other disposable labware that has come into contact with the compound in a designated solid waste container for chemical waste.
- Unused Compound and Solutions: Collect unused **SR 146131** and any solutions containing it in a clearly labeled, sealed container for hazardous chemical waste.
- Contaminated PPE: Dispose of contaminated gloves and other disposable PPE in the designated hazardous waste stream.
- Waste Disposal: Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. Arrange for pickup by a licensed hazardous waste disposal company.

Visualizing the Safety Workflow

To ensure a clear understanding of the safety procedures, the following diagram illustrates the key steps for the safe handling and disposal of **SR 146131**.



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Caption: Workflow for Safe Handling and Disposal of **SR 146131**.

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